

Personal protective equipment for handling Ethyl tetrahydrofuran-2-carboxylate

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Compound of Interest

Compound Name: *Ethyl tetrahydrofuran-2-carboxylate*

Cat. No.: B094737

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Essential Safety and Handling Guide for Ethyl Tetrahydrofuran-2-Carboxylate

Disclaimer: Specific safety and handling data for **Ethyl tetrahydrofuran-2-carboxylate** is limited. The following guidance is based on the well-documented hazards of the structurally related and commonly used solvent, Tetrahydrofuran (THF), and should be used as a precautionary measure. Always consult the most recent Safety Data Sheet (SDS) provided by your supplier and your institution's safety protocols.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl tetrahydrofuran-2-carboxylate**. It includes operational and disposal plans with procedural, step-by-step guidance.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **Ethyl tetrahydrofuran-2-carboxylate**, based on the hazards associated with Tetrahydrofuran.

| Protection Type | Specific Recommendations | Rationale & Citation |
|-------------------------|--|---|
| Eye and Face Protection | Tightly fitting safety goggles. A faceshield (minimum 8 inches) is recommended if there is a splash hazard. | Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1] |
| Skin Protection | <p>- Gloves: Handle with appropriate chemical-resistant gloves. THF permeates standard nitrile gloves in under a minute. Recommended materials include Polyvinyl alcohol (PVA), Teflon, or 4H/Silver Shield brand (Norfoil). Butyl or natural rubber offer short-term protection. Always inspect gloves prior to use and use proper removal technique.[1]</p> <p>[2] - Protective Clothing: Wear a lab coat, full-length pants or equivalent, and closed-toe footwear to ensure no skin is exposed.[1] For larger quantities or splash potential, consider flame-retardant antistatic protective clothing.</p> | To prevent skin contact and absorption. Contaminated gloves should be disposed of immediately in accordance with laboratory practices. [1] [2] |
| Respiratory Protection | A respirator is required when vapors or aerosols are generated. Use a full-face respirator with multi-purpose combination (US) or type AXBEK (EN 14387) respirator cartridges as a backup to engineering controls. If a respirator is the sole means of | To prevent inhalation of harmful vapors which can cause respiratory tract irritation, drowsiness, and dizziness. [1] [3] Respirator use requires training and fit-testing. [1] |

protection, use a full-face supplied air respirator.

Operational Plan: Safe Handling Procedures

Adherence to safe handling practices is paramount to prevent accidents and exposure.

2.1. Engineering Controls:

- Always work with **Ethyl tetrahydrofuran-2-carboxylate** in a certified ducted fume hood.[4]
- Ensure an eyewash station and safety shower are readily accessible.[4][5]
- Use explosion-proof equipment and non-sparking tools.[1]
- Take measures to prevent the buildup of electrostatic charge by grounding and bonding containers and receiving equipment.[6]

2.2. Handling Practices:

- Avoid contact with skin, eyes, and clothing.[1][4]
- Avoid inhalation of vapor or mist.[1]
- Keep containers tightly closed when not in use and store in a dry, cool, and well-ventilated place.[5]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[6]
- Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[1]

2.3. Peroxide Formation:

Like THF, **Ethyl tetrahydrofuran-2-carboxylate** may form explosive peroxides upon exposure to air and light.[1][7]

- Date containers upon receipt and upon opening.[3]

- Test for the presence of peroxides periodically (e.g., every 3 months for opened containers).
[\[3\]](#)
- Do not distill or evaporate to near dryness unless the absence of peroxides has been confirmed.[\[2\]](#)
- If peroxide crystals are visible around the container cap, do not move the container and contact your institution's Environmental Health & Safety (EH&S) department immediately.[\[4\]](#)

Emergency Procedures

3.1. Spills:

- Small Spills (<1 L): If you are trained and have the appropriate PPE, confine the spill and absorb it with an inert material (e.g., vermiculite, sand).[\[1\]](#)[\[8\]](#) Place the waste in a sealed, labeled container for disposal.[\[2\]](#)
- Large Spills (>1 L): Evacuate the area immediately. Alert others and call emergency services and your institution's EH&S department for assistance.[\[1\]](#) Avoid breathing vapors and turn off all ignition sources.[\[2\]](#)

3.2. Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes at an emergency eyewash station, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[\[1\]](#) Seek medical attention if irritation persists.[\[2\]](#)
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)

Disposal Plan

- Dispose of **Ethyl tetrahydrofuran-2-carboxylate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[3][9]
- Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams.
- Uncleaned containers should be treated as hazardous and disposed of in the same manner as the product itself.

Quantitative Data

The following table summarizes key quantitative data, primarily based on Tetrahydrofuran (THF) as a proxy.

| Parameter | Value | Source (Compound) |
|-----------------------|----------------------------------|--|
| Molecular Formula | C7H12O3 | [10] (Ethyl tetrahydrofuran-2-carboxylate) |
| Molecular Weight | 144.17 g/mol | [10] (Ethyl tetrahydrofuran-2-carboxylate) |
| Oral LD50 (Rat) | 1,650 mg/kg | [1][3] (THF) |
| Dermal LD50 (Rat) | > 2,000 mg/kg | [1][3] (THF) |
| Inhalation LC50 (Rat) | 21000 ppm (3 h) | [1][3] (THF) |
| OSHA PEL (TWA) | 200 ppm (590 mg/m ³) | (THF) |
| ACGIH BEI | 2 mg/L (in urine, end of shift) | (THF) |

Experimental Protocol: Peroxide Detection

This protocol is for the detection of peroxides in solvents like THF and should be adapted for **Ethyl tetrahydrofuran-2-carboxylate**.

Objective: To qualitatively determine the presence of peroxides to prevent accidental explosions during heating or concentration.

Materials:

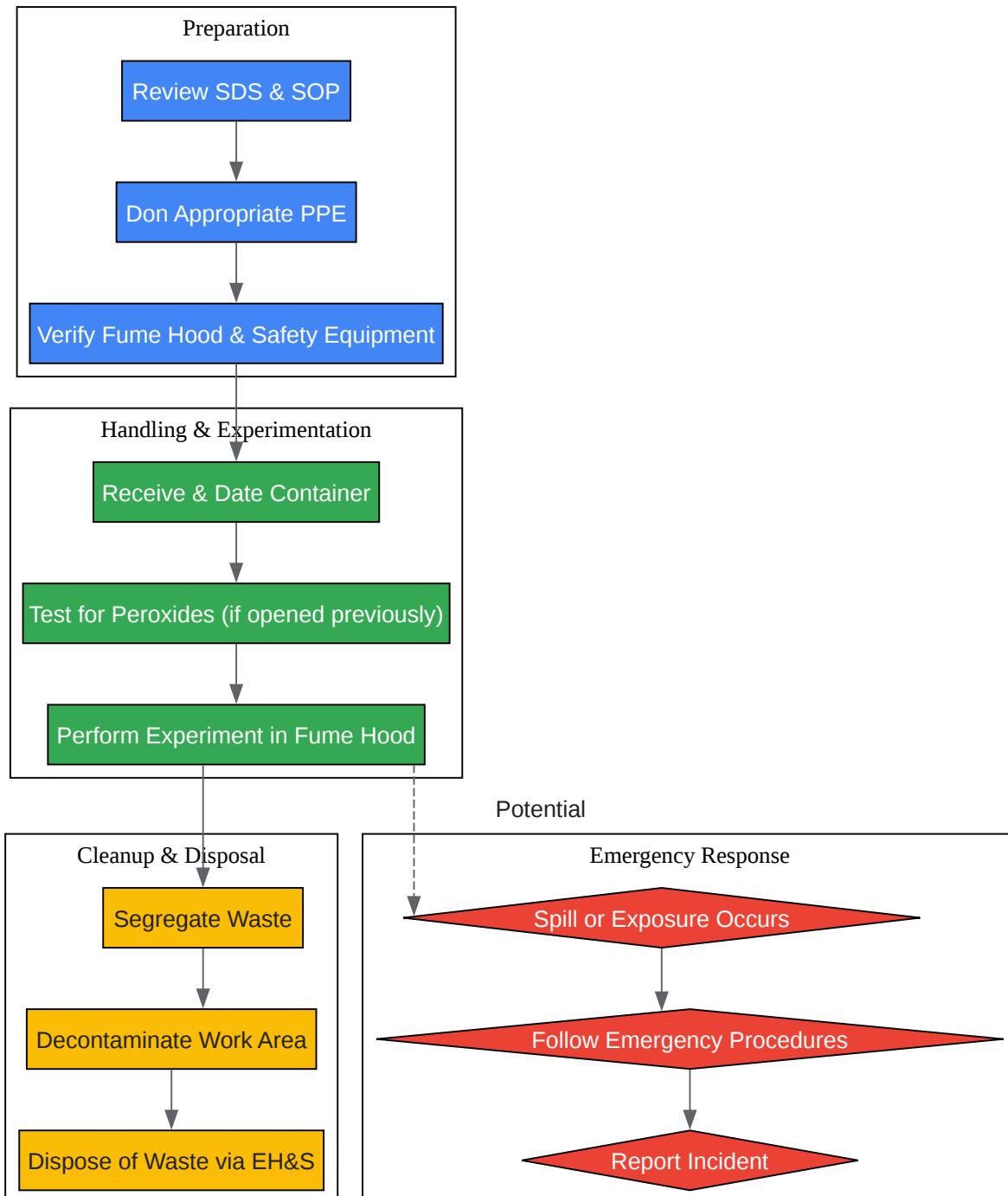
- Sample of **Ethyl tetrahydrofuran-2-carboxylate**
- Peroxide test strips (commercially available)
- Appropriate PPE (goggles, gloves, lab coat)

Procedure:

- Ensure you are working in a fume hood and wearing the appropriate PPE.
- Open the container of **Ethyl tetrahydrofuran-2-carboxylate**.
- Dip the peroxide test strip into the liquid for the duration specified by the manufacturer's instructions.
- Remove the strip and wait for the color to develop as indicated in the instructions.
- Compare the color of the test strip to the color chart provided with the kit to estimate the peroxide concentration.
- If the test is positive, the solvent should be treated to remove peroxides or disposed of as hazardous waste.^[3] Do not proceed with any procedure that involves heating or distillation.
- Record the test date and result on the container label.^[3]

Workflow for Handling **Ethyl Tetrahydrofuran-2-Carboxylate**

The following diagram illustrates the logical workflow for the safe handling of **Ethyl tetrahydrofuran-2-carboxylate**.

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Caption: Workflow for the safe handling of **Ethyl tetrahydrofuran-2-carboxylate**.

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